

L-Alanine 4-Nitroanilide Hydrochloride: A Technical Guide to Solubility and Application

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Compound of Interest

Compound Name: *L*-Alanine 4-nitroanilide

Cat. No.: B555782

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **L-Alanine 4-nitroanilide** hydrochloride. Designed for researchers, scientists, and professionals in drug development, this document details the physicochemical properties, solubility in various solvents, and methodologies for its use in enzymatic assays.

Core Physicochemical Properties

L-Alanine 4-nitroanilide hydrochloride is a chromogenic substrate widely used for the determination of aminopeptidase activity.^{[1][2]} Its hydrochloride form enhances its solubility in aqueous solutions.^{[1][3]} The key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	31796-55-1	
Molecular Formula	C ₉ H ₁₁ N ₃ O ₃ · HCl	
Molecular Weight	245.66 g/mol	
Appearance	Light yellowish powder	
Purity	≥99% (TLC)	
Storage Temperature	-20°C	

Solubility Profile

The solubility of **L-Alanine 4-nitroanilide** hydrochloride is a critical factor for its application in biochemical assays, which are typically conducted in aqueous buffers.

Aqueous Solubility

The solubility of **L-Alanine 4-nitroanilide** hydrochloride in water is well-documented.

Solvent	Solubility	Observations	Reference
Water	50 mg/mL	Clear to very slightly hazy solution	

Organic Solvent Solubility

While specific quantitative data for the solubility of **L-Alanine 4-nitroanilide** hydrochloride in various organic solvents is not readily available in the literature, the presence of the nitrophenyl group is known to enhance its reactivity and solubility in a range of solvents.^[1] For a related compound, L-Alanine methyl ester (hydrochloride), the approximate solubilities in common organic solvents are provided as an estimate.

Solvent	Estimated Solubility of a Related Compound (L-Alanine methyl ester hydrochloride)	Reference
Ethanol	~30 mg/mL	[4]
DMSO	~20 mg/mL	[4]
Dimethylformamide (DMF)	~20 mg/mL	[4]

Note: These values are for a structurally similar compound and should be used as a general guideline. Empirical determination is recommended for precise applications.

Experimental Protocols

General Protocol for Determining Solubility

While a specific, detailed experimental protocol for determining the solubility of **L-Alanine 4-nitroanilide** hydrochloride is not extensively published, a standard method can be employed. This generally involves adding increasing amounts of the solute to a fixed volume of the solvent at a constant temperature and observing the point at which no more solute dissolves.

Materials:

- **L-Alanine 4-nitroanilide** hydrochloride
- Solvent of interest (e.g., water, ethanol, DMSO)
- Volumetric flasks
- Magnetic stirrer and stir bars
- Analytical balance
- Temperature-controlled environment (e.g., water bath)
- Filtration apparatus (e.g., syringe filters)

Procedure:

- Prepare a series of saturated solutions by adding an excess amount of **L-Alanine 4-nitroanilide** hydrochloride to a known volume of the solvent in a sealed container.
- Equilibrate the solutions at a constant temperature with continuous stirring for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solute to settle.
- Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. Filtration through a suitable membrane filter (e.g., 0.22 μm) is recommended.
- Determine the concentration of the dissolved **L-Alanine 4-nitroanilide** hydrochloride in the filtrate using a suitable analytical method, such as UV-Vis spectrophotometry at its maximum

absorbance wavelength.

- Calculate the solubility in mg/mL or other desired units.

Enzymatic Assay Protocol using L-Alanine 4-nitroanilide Hydrochloride

L-Alanine 4-nitroanilide hydrochloride serves as a substrate for measuring the activity of aminopeptidases. The enzymatic cleavage of the amide bond releases the chromophore p-nitroaniline (pNA), which can be quantified spectrophotometrically at 405 nm.[5]

Materials:

- **L-Alanine 4-nitroanilide** hydrochloride solution (substrate)
- Enzyme solution (e.g., aminopeptidase)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0)
- Stop Solution (e.g., 30% acetic acid)
- 96-well microplate
- Microplate reader

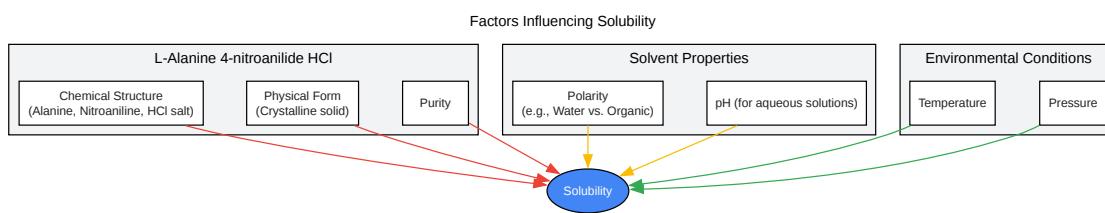
Procedure:

- Prepare a p-nitroaniline standard curve: Create a series of dilutions of a known concentration of p-nitroaniline in the assay buffer to establish a standard curve of absorbance versus concentration.
- Reaction Setup: In a 96-well plate, add the assay buffer and the enzyme solution.
- Initiate Reaction: Add the **L-Alanine 4-nitroanilide** hydrochloride substrate solution to each well to start the enzymatic reaction.
- Incubation: Incubate the plate at the optimal temperature for the enzyme (e.g., 37°C) for a predetermined time (e.g., 10-30 minutes), ensuring the reaction remains in the linear range.

- Stop Reaction: Terminate the reaction by adding the stop solution to each well.
- Measurement: Measure the absorbance of each well at 405 nm using a microplate reader.
- Calculation: Subtract the absorbance of a blank control (no enzyme) from all readings. Use the p-nitroaniline standard curve to determine the concentration of pNA produced in each sample, which is directly proportional to the enzyme activity.

Visualizations

Logical Relationship of Solubility Factors

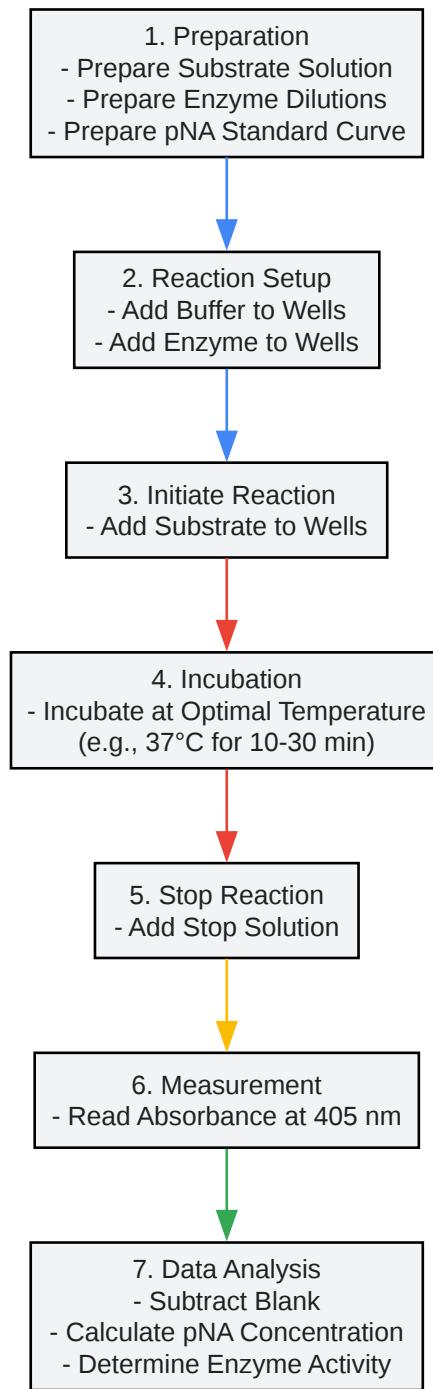


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Caption: Factors influencing the solubility of **L-Alanine 4-nitroanilide HCl**.

Experimental Workflow for Enzymatic Assay

Workflow for Aminopeptidase Activity Assay

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Caption: Workflow for aminopeptidase activity assay using **L-Alanine 4-nitroanilide HCl**.

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